

# Pamiparib Progression-Free Survival (PFS) Data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Pamiparib

CAS No.: 1446261-44-4

Cat. No.: S002063

[Get Quote](#)

Cancer Type	Trial Phase & Design	Patient Population	Median PFS	Key Findings & Context
HER2-negative Breast Cancer [1]	Phase 2, single-arm [1]	HR+ cohort (n=26)	9.2 months (95% CI: 7.4, 11.9) [1]	Demonstrated meaningful and durable clinical activity [1]
		TNBC cohort (n=62)	5.5 months (95% CI: 3.7, 7.3) [1]	
Gastric Cancer [1]	Phase 2, randomized vs. placebo [1]	Patients responsive to 1st-line platinum chemo (n=71 pamiparib)	3.7 months (95% CI: 1.9, 5.3) [1]	Not statistically significant vs. placebo (2.1 months); HR=0.799; p=0.1428. Trial under-enrolled [1]
Advanced Solid Tumors [2]	Phase 1b, combo with Temozolomide (TMZ) [2]	Mixed locally advanced/metastatic tumors (Dose Expansion, n=73)	2.8 months (95% CI not provided) [2]	Modest antitumor activity; PFS for combo was generally short [2]

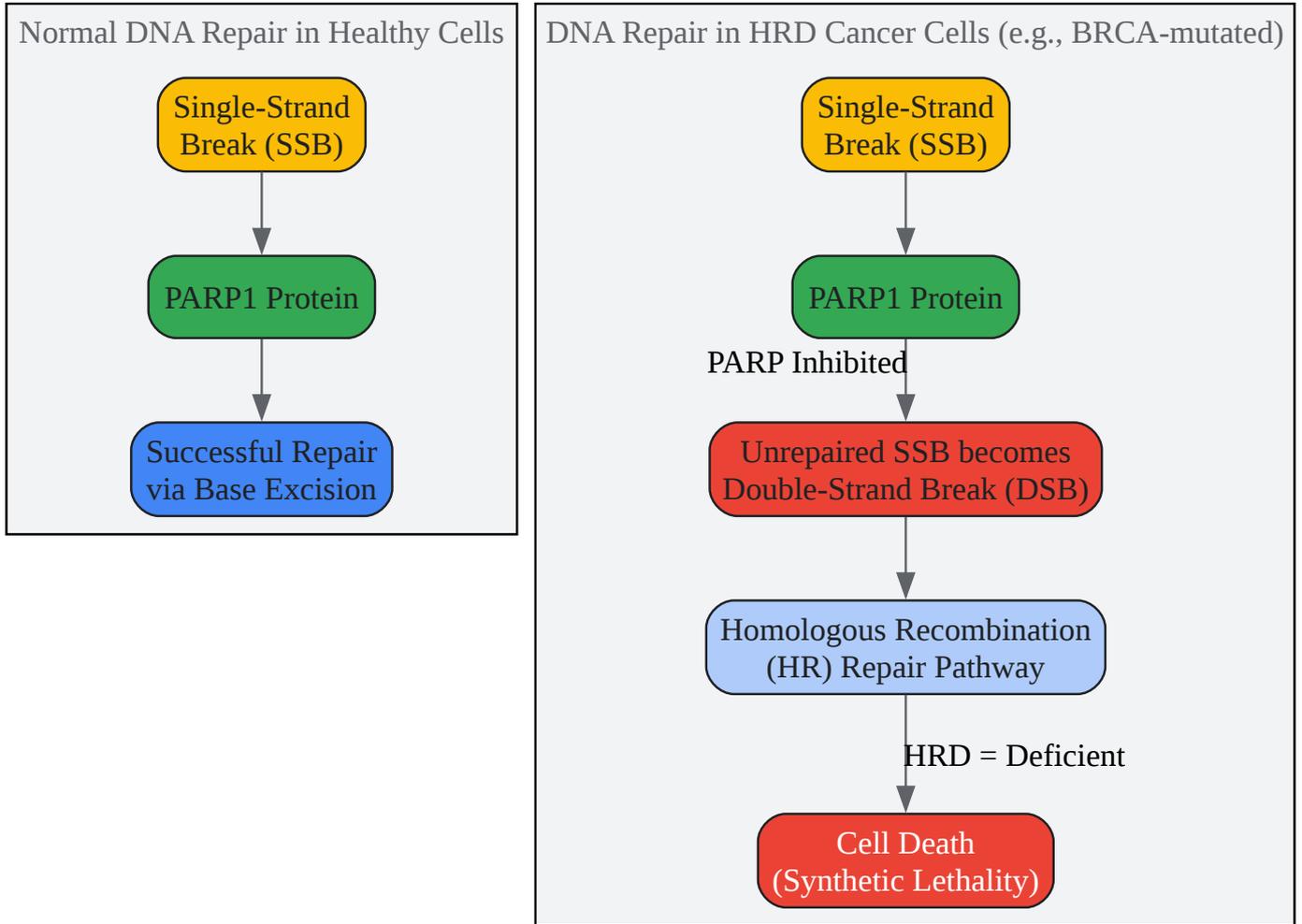
## Experimental Protocols and Methodologies

The PFS data in the table above comes from robust clinical trial designs. Here are the key methodological details:

- **For HER2-negative Breast Cancer and Gastric Cancer Trials [1]**
  - **Primary Endpoint Assessment:** PFS was assessed according to **RECIST v1.1** (Response Evaluation Criteria in Solid Tumors).
  - **Review Process:** In the breast cancer trial, PFS was reviewed by both an **Independent Review Committee (IRC)** and investigators to minimize bias.
  - **Trial Design:** The breast cancer study was an open-label, single-arm trial, while the gastric cancer study was a **double-blind, randomized, placebo-controlled trial**, which is considered the gold standard for generating comparative efficacy data.
- **For Advanced Solid Tumors Trial (Combination with Temozolomide) [2]**
  - **Study Design:** This was a two-stage, **open-label, multicenter Phase 1b study**.
  - **Primary Focus:** The primary objectives were to determine the safety, tolerability, and recommended phase 2 dose of the combination therapy. Efficacy measures like PFS were secondary endpoints in this context.

## Pamiparib's Mechanism of Action and Trial Workflow

To better understand how **pamiparib** works and how it was evaluated, the following diagrams illustrate its mechanism of action as a PARP inhibitor and a generalized workflow of the clinical trials from which this data is derived.



[Click to download full resolution via product page](#)

### Pamiparib's Mechanism of Action as a PARP Inhibitor



[Click to download full resolution via product page](#)

### Generalized Clinical Trial Workflow for Pamiparib Studies

## Summary of Key Findings

- **Promising Efficacy in gBRCAm Breast Cancer:** The most compelling PFS data for **pamiparib** is in patients with advanced, **HER2-negative breast cancer harboring germline BRCA1/2 mutations**, especially in the HR-positive subgroup which showed a median PFS of over 9 months [1].
- **Limited Role in Gastric Cancer:** As a maintenance therapy in gastric cancer, **pamiparib** showed a numerical but **not statistically significant improvement** in PFS. The clinical relevance is uncertain, particularly as the trial did not meet its enrollment target [1].
- **Combination Therapy Potential:** Research into combining **pamiparib** with other agents like temozolomide is ongoing. Initial phase 1b data suggests a **manageable safety profile but modest efficacy** in unselected solid tumors, indicating that future studies may need to focus on specific biomarker-defined populations [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. BeiGene Presents Clinical Data from Two Phase 2 Trials of Pamiparib ... [pharmiweb.com]
2. Phase 1b study to assess the safety, tolerability, and clinical activity of... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pamiparib Progression-Free Survival (PFS) Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002063#pamiparib-progression-free-survival-data>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)